

A Comprehensive Technical Guide to the Physical Properties of 4-Ethyloctanoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Ethyloctanoic acid

Cat. No.: B107198

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction: **4-Ethyloctanoic acid** (CAS No. 16493-80-4) is a branched-chain fatty acid that has garnered interest in various scientific fields, including flavor and fragrance science as well as in the study of animal metabolism.^[1] A thorough understanding of its physical properties is fundamental for its application in research and development, particularly in areas such as formulation, chemical synthesis, and biological activity assessment. This technical guide provides a detailed overview of the key physical characteristics of **4-ethyloctanoic acid**, complete with methodologies for their determination.

Core Physical and Chemical Properties

The fundamental physical and chemical identifiers for **4-Ethyloctanoic acid** are summarized below.

Identifier	Value
Molecular Formula	C10H20O2[2]
Molecular Weight	172.26 g/mol [3][4]
IUPAC Name	4-ethyloctanoic acid[3]
CAS Number	16493-80-4[4]
Physical Description	Liquid with a fruity, floral aroma.[3]

Quantitative Physical Properties

The following table summarizes the key quantitative physical properties of **4-Ethyloctanoic acid**.

Property	Value	Conditions
Boiling Point	163 °C	at 760 mm Hg[1][4]
110 °C	at 1.00 mm Hg[3]	
Density	0.904 g/mL	at 25 °C[4][5]
0.898 - 0.908 g/mL	Not specified[3]	
Refractive Index	1.439	at 20 °C (n ₂₀ /D)[4]
1.430 - 1.439	Not specified[3]	
Solubility	Slightly soluble in water.[1][3]	
Soluble in DMSO (25 mg/mL) and hexane.[1][5]	Sonication is recommended for DMSO.[5]	
Flash Point	100 °C (212 °F)	Closed cup[1]
pKa (Predicted)	4.79 ± 0.10	

Experimental Protocols

Detailed experimental methodologies for determining the key physical properties of **4-Ethyl octanoic acid** are outlined below. These protocols are based on standard laboratory practices for organic compounds and fatty acids.

Determination of Boiling Point

The boiling point of **4-Ethyl octanoic acid** can be determined using ebulliometry or thermogravimetric analysis (TGA).

Ebulliometry Method:

- Apparatus: A standard distillation apparatus is assembled, consisting of a round-bottom flask, a heating mantle, a distillation head with a thermometer, a condenser, and a receiving flask. For reduced pressure measurements, a vacuum pump and a manometer are connected to the apparatus.
- Procedure:
 - A sample of **4-Ethyl octanoic acid** is placed in the round-bottom flask along with boiling chips.
 - The apparatus is sealed, and if applicable, the system is evacuated to the desired pressure.
 - The sample is heated gently.
 - The temperature at which the liquid boils and its vapor is in equilibrium with the liquid is recorded as the boiling point. This is indicated by a stable temperature reading on the thermometer as the vapor condenses.

Determination of Density

The density of liquid **4-Ethyl octanoic acid** can be accurately measured using a pycnometer or a hydrometer.

Pycnometer Method:

- Apparatus: A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it) and an analytical balance.
- Procedure:
 - The empty pycnometer is cleaned, dried, and weighed.
 - The pycnometer is filled with distilled water and weighed to determine its volume at a specific temperature.
 - The pycnometer is then emptied, dried, and filled with **4-Ethyloctanoic acid**.
 - The filled pycnometer is weighed again.
 - The density is calculated by dividing the mass of the **4-Ethyloctanoic acid** by the volume of the pycnometer.

Determination of Refractive Index

The refractive index, a measure of how light propagates through a substance, is determined using a refractometer.

Abbe Refractometer Method:

- Apparatus: An Abbe refractometer with a light source and a temperature-controlled prism.
- Procedure:
 - The refractometer is calibrated using a standard of known refractive index (e.g., distilled water).
 - A few drops of **4-Ethyloctanoic acid** are placed on the prism of the refractometer.
 - The prism is closed, and the temperature is allowed to stabilize to 20 °C.
 - Light is passed through the sample, and the eyepiece is adjusted until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
 - The refractive index is read directly from the instrument's scale.

Determination of Solubility

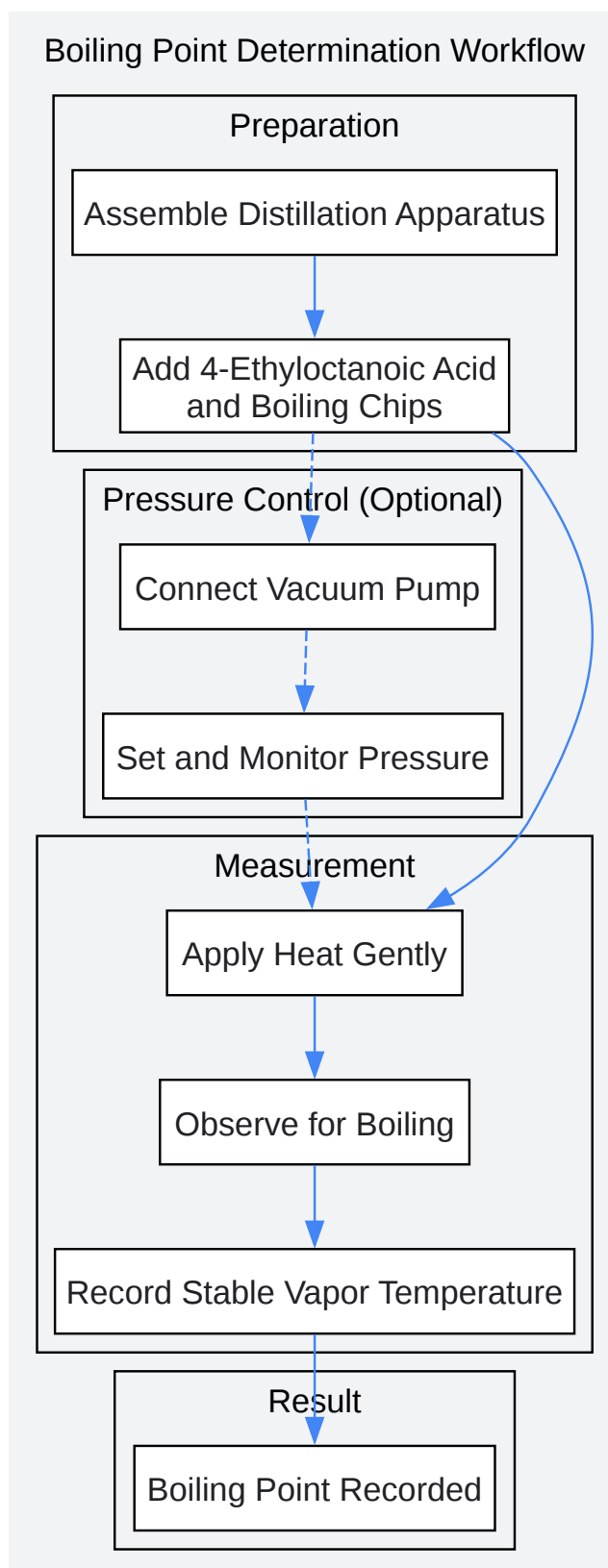
A qualitative and semi-quantitative assessment of solubility can be performed through direct observation.

Procedure:

- Apparatus: Test tubes, vortex mixer, and analytical balance.
- Qualitative Assessment:
 - A small, measured amount of **4-Ethyl octanoic acid** (e.g., 10 mg) is added to a test tube containing a known volume of the solvent (e.g., 1 mL of water, ethanol, or hexane).
 - The mixture is agitated vigorously using a vortex mixer.
 - The solution is observed for the presence of a single phase (soluble), two distinct phases (insoluble), or partial dissolution (slightly soluble).
- Semi-Quantitative Assessment (for DMSO):
 - A known mass of **4-Ethyl octanoic acid** is added to a specific volume of DMSO to achieve the target concentration (e.g., 25 mg/mL).
 - The mixture is subjected to sonication to aid dissolution.
 - The solution is visually inspected for complete dissolution.

Visualizing Experimental Workflow

The following diagram illustrates a generalized workflow for the experimental determination of the boiling point of **4-Ethyl octanoic acid**.



[Click to download full resolution via product page](#)

Caption: Workflow for Boiling Point Determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. employees.oneonta.edu [employees.oneonta.edu]
- 3. Density estimation for fatty acids and vegetable oils based on their fatty acid composition | Semantic Scholar [semanticscholar.org]
- 4. deepdyve.com [deepdyve.com]
- 5. Measurement of Organic Chemical Refractive Indexes Using an Optical Time-Domain Reflectometer - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of 4-Ethyloctanoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b107198#4-ethyloctanoic-acid-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com